Toxicity Profile of Gabapentin Related Compound A: A Technical Risk Assessment Guide

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Compound of Interest

Compound Name: *Gabapentin Lactam-d6*

Cat. No.: *B1162750*

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Executive Summary

Gabapentin Related Compound A (2-azaspiro[4.5]decan-3-one), widely known as Gabapentin-Lactam, represents the most critical degradation product in the lifecycle of Gabapentin drug substances and products. Unlike many pharmaceutical impurities that are inert byproducts, this lactam exhibits distinct pharmacological activity—specifically convulsant properties—which diametrically opposes the therapeutic intent of the parent anticonvulsant drug.

This guide provides a rigorous technical analysis of the lactam's toxicity profile, formation kinetics, and control strategies. It is designed for formulation scientists and toxicologists requiring actionable data to navigate ICH Q3A/B qualification thresholds and optimize shelf-life specifications.

Chemical Characterization & Formation Kinetics

Identity

- Common Name: Gabapentin-Lactam[1][2][3][4][5]

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- USP Nomenclature: Gabapentin Related Compound A[1][2][3][4][6][7]
- EP Nomenclature: Gabapentin Impurity A[1][2][3][4]
- Chemical Name: 3,3-pentamethylene-4-butyrolactam; 2-azaspiro[4.5]decan-3-one[8]
- CAS Number: 64744-50-9[1][2][3][4][9]
- Molecular Formula: C9H15NO (MW: 153.22 g/mol)[1][2][3][8]

Mechanism of Formation (The Steric Driver)

The formation of Compound A is an intramolecular condensation reaction (dehydration). Gabapentin possesses a

-amino acid structure. In the solid state or solution, the amino group attacks the carboxyl carbon, expelling water to close the lactam ring.

Critical Insight: This reaction is not merely moisture-driven; it is sterically accelerated. The cyclohexane ring forces the amino-methyl and acetic acid side chains into close proximity (the "Thorpe-Ingold effect"), significantly lowering the activation energy for cyclization compared to linear GABA analogs.

Visualization: Formation Pathway



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Figure 1: The intramolecular cyclization pathway driven by steric compression of the cyclohexane ring.

Toxicological Profile: The Core Hazard

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The safety assessment of Gabapentin-Lactam is unique because its toxicity is pharmacological rather than purely structural (e.g., mutagenic).

Acute Toxicity & Lethality

Unlike the parent compound, which has a very high safety margin (LD50 > 8000 mg/kg in mice), the lactam impurity is significantly more potent.

Parameter	Gabapentin (Parent)	Gabapentin-Lactam (Impurity)	Relative Toxicity
Oral LD50 (Mice)	> 8000 mg/kg	300 mg/kg	~26x more toxic
Primary Effect	Anticonvulsant	Convulsant	Antagonistic
Genotoxicity	Negative	Negative (In silico/Ames)	Comparable

Expert Analysis: The LD50 of 300 mg/kg classifies the lactam as "Moderately Toxic" (Category 3/4 under GHS). This stark contrast necessitates tight control limits, as accumulation of the impurity does not just dilute efficacy—it actively introduces a pro-seizure risk.

Neurotoxicity: The Convulsant Paradox

Research indicates that Gabapentin-Lactam acts as a convulsant in animal models. While Gabapentin binds to the

subunit of voltage-gated calcium channels to reduce neurotransmitter release, the lactam structure alters this interaction profile.

- Mechanism: The rigid lactam ring likely facilitates binding to picrotoxin-sensitive sites or other GABAergic antagonists, lowering the seizure threshold.
- Clinical Implication: In high-dose Gabapentin regimens (up to 3600 mg/day), a shelf-life impurity level of 0.4% equates to 14.4 mg of lactam daily. While below the acute toxicity threshold, this chronic exposure to a convulsant agent in epileptic patients is a critical quality attribute (CQA).

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Genotoxicity & Carcinogenicity

- Mutagenicity: Ames tests and in silico QSAR modeling (e.g., DEREK, CASE Ultra) generally predict the lactam to be non-mutagenic. It lacks structural alerts for DNA intercalation or alkylation (no epoxides, aromatic nitrosos, or Michael acceptors).
- Carcinogenicity: There is no evidence suggesting the lactam is carcinogenic.[10] The primary risk remains acute neurotoxicity rather than long-term neoplasia.

Regulatory Landscape & Control Strategy

Pharmacopoeial Specifications

Regulatory bodies recognize the specific hazard of this impurity by setting limits that align with ICH Q3B(R2) thresholds for high-dose drugs.

Standard	Acceptance Criteria (Release)	Acceptance Criteria (Shelf-Life)
USP	NMT 0.15%	NMT 0.4%
EP	NMT 0.15%	NMT 0.4%

Calculation of Qualification Threshold: For a maximum daily dose (MDD) of 3600 mg:

- ICH Q3B Threshold =

  (since MDD > 2g).
- However, the 0.4% limit is justified based on historical safety data and the specific LD50 studies conducted during the original NDA (New Drug Application). The 300 mg/kg LD50 provides a sufficient Margin of Safety (MOS) for a 14.4 mg daily exposure.

Analytical Control (HPLC)

Detecting the lactam requires separating a neutral, non-polar impurity from a zwitterionic parent molecule.

- Methodology: Reversed-Phase HPLC (Isocratic).[11]

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- Column: Cyano (CN) or C8/C18 columns are preferred. The Cyano phase offers unique selectivity for the lactam ring.
- Mobile Phase: Phosphate buffer (pH 6.2) / Acetonitrile.[7]
- Detection: UV at 210 nm (Lactam has weak UV absorption; sensitivity is key).

Risk Assessment Workflow (ICH M7/Q3B)

Use this logic flow to determine if a batch with elevated lactam levels can be released.

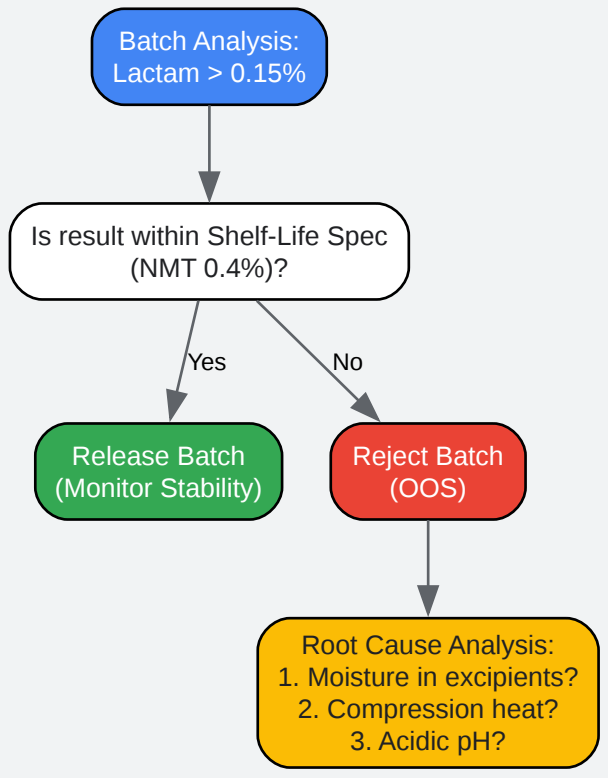

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Figure 2: Decision tree for handling Gabapentin-Lactam excursions during batch release.

Formulation Mitigation Strategies

To maintain the lactam below the 0.15% release limit, formulation scientists must address the root causes of cyclization:

- Excipient Compatibility: Avoid excipients that donate protons or have high water activity.

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- Risk:[2][12] Lactose (Maillard reaction potential + moisture).
- Preferred: Mannitol or anhydrous DCP.

- pH Control: The cyclization is acid-catalyzed. Ensure the micro-environmental pH of the formulation remains neutral (pH 6.0–7.5).
- Process Parameters:
  - Limit heat exposure during drying (fluid bed drying < 50°C).
  - Control humidity during compression (< 40% RH).

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